

Technical Application Note: Methylene Dithiocyanate (MTC) for Biofilm Control in Papermaking

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Compound of Interest

Compound Name: *Methylene dithiocyanate*

CAS No.: 6317-18-6

Cat. No.: B128318

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Executive Summary

This guide details the technical application, mechanism of action, and validation protocols for **Methylene Dithiocyanate** (MTC), also known as Methylene Bis(thiocyanate) (MBT). MTC is a high-potency, non-oxidizing biocide (CAS: 6317-18-6) specifically engineered for the control of bacterial and fungal slimes in pulp and paper mill systems.

Unlike oxidizing biocides (e.g., hypochlorite, bromine), MTC functions via a specific cellular respiratory blockade. Its efficacy is highly pH-dependent, necessitating precise application protocols. This document is intended for process engineers and microbiologists requiring a rigorous, self-validating methodology for slime control.

Chemical Profile & Mechanism of Action[1]

Chemical Identity[1][2]

- IUPAC Name: **Methylene dithiocyanate**

- Common Abbreviation: MTC or MBT[1][2]
- Solubility: Low water solubility (~0.4%); typically supplied as an emulsifiable concentrate in organic solvents (e.g., glycol ethers).
- Stability: Stable in acidic conditions; hydrolyzes rapidly in alkaline environments (pH > 7.5).

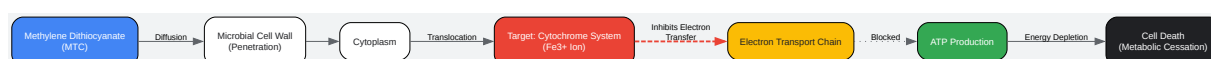
Mechanism: Respiratory Blockade

MTC acts as a metabolic poison.[3] It penetrates the microbial cell wall and targets the electron transport chain (ETC). Specifically, the thiocyanate moiety acts as a competitive inhibitor, complexing with the ferric ion (

) of the cytochrome system.[3]

This binding event blocks the transfer of electrons from cytochrome c to oxygen, effectively halting oxidative phosphorylation.[1] Without ATP production, the cell loses membrane integrity and dies. This mechanism is effective against aerobic bacteria, fungi, and facultative anaerobes often found in paper mill deposits.

Mechanistic Pathway Visualization



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Figure 1: Mechanism of Action. MTC penetrates the cell and inhibits the cytochrome system, blocking ATP generation.

Application Protocols

The "Slug Dosing" Strategy

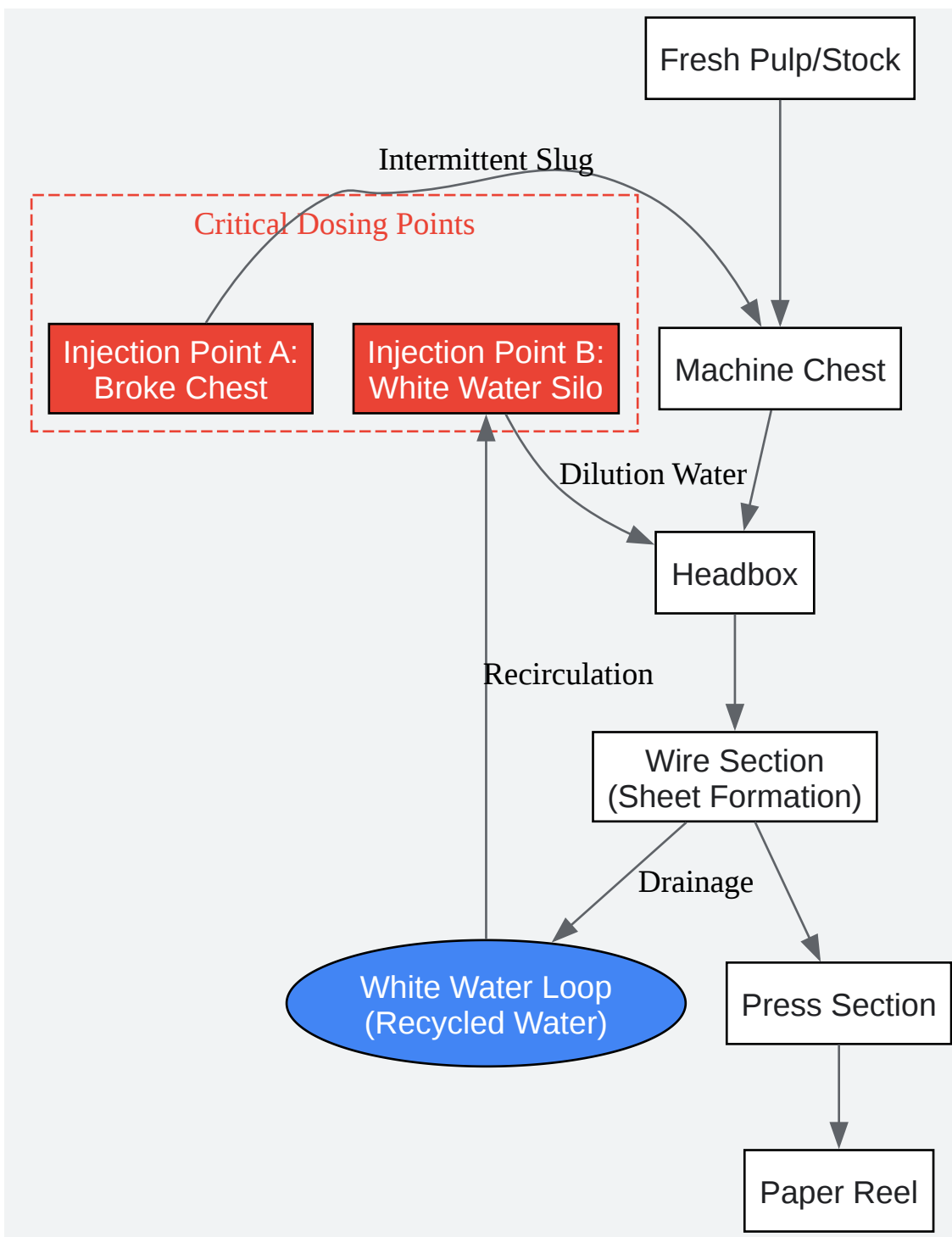
Due to the hydrolytic instability of MTC at neutral-to-alkaline pH (common in modern papermaking), continuous dosing is chemically inefficient and economically wasteful. Slug dosing (intermittent, high-concentration addition) is the required standard.

- Rationale: Rapidly achieves a lethal concentration () that exceeds the Minimum Inhibitory Concentration (MIC) before the molecule hydrolyzes.
- Target Concentration: 2.0 – 5.0 ppm (active ingredients) in the process water.
- Frequency: Every 6–12 hours, depending on the system's re-growth rate (generation time).

Injection Points and System Flow

Selection of injection points is critical to maximize contact time before hydrolysis occurs.

- Primary Point (Broke Chest): Recycled paper ("broke") is a primary source of biological contamination. Treating here sanitizes the highest load before it enters the main loop.
- Secondary Point (White Water Silo): Ensures distribution across the wire and felt sections where biofilm formation compromises paper quality.



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Figure 2: Optimal Injection Points. Dosing at the Broke Chest and White Water Silo ensures maximum biocidal contact before degradation.

Efficacy Validation Protocol (Lab & Field)

Trustworthiness in biocide application comes from data.[4][5] Do not rely on vendor claims; validate efficacy using this modified ASTM E600-91 approach.

Laboratory Time-Kill Study

This protocol determines the speed at which MTC eliminates the specific consortium of bacteria found in your mill.

Materials:

- Mill water sample (freshly collected from White Water Silo).
- Sterile 1% Peptone water.
- MTC Stock Solution (1% w/v in Dipropylene Glycol).
- Neutralizer: 1% Cysteine or Sodium Sulfide solution (Vital: MTC residues will inhibit growth on agar plates if not neutralized).
- Tryptone Glucose Extract (TGE) Agar.

Step-by-Step Protocol:

- Baseline Count: Plate serial dilutions () of the raw mill water on TGE agar. Incubate at 37°C for 48 hours.
- Challenge: Aliquot 100 mL of mill water into four sterile flasks.
- Dosing:
 - Flask A: Control (0 ppm)
 - Flask B: 1.0 ppm MTC
 - Flask C: 2.5 ppm MTC

- Flask D: 5.0 ppm MTC
- Incubation: Shake flasks at 120 RPM at mill operating temperature (e.g., 45°C).
- Sampling: At T=1 hour, T=3 hours, and T=6 hours, remove 1 mL from each flask.
- Neutralization (CRITICAL): Immediately transfer the 1 mL sample into 9 mL of Neutralizer Solution. Allow to stand for 5 minutes. Explanation: This stops the killing action immediately, ensuring the count reflects the exact time point.
- Enumeration: Plate dilutions from the neutralized mix.
- Analysis: Calculate Log Reduction. A successful slug dose should achieve >3 Log reduction (99.9% kill) within 3 hours.

Data Interpretation Table

| Parameter | MTC Characteristic | Operational Implication |
|----------------|--------------------------|--|
| pH Sensitivity | hrs @ pH 7; hr @ pH 9 | In alkaline mills, increase dose frequency; do not use for long-term preservation. |
| Kill Rate | Moderate (1–3 hours) | Requires "Slug" dosing to maintain lethal concentration long enough to act. |
| Spectrum | Broad (Bacteria/Fungi) | Excellent for mixed-species biofilms; often rotated with Isothiazolinones. |

Safety & Environmental Considerations

Hydrolysis and Discharge

MTC hydrolyzes into carbon dioxide, ammonia, and thiocyanate ions. While MTC itself is toxic (Toxicity Category I), its degradation products are significantly less hazardous, making it environmentally preferable for mills with strict effluent toxicity limits, provided sufficient retention time exists before discharge [1].

Handling Precautions

- Inhalation: MTC powder or mist is fatal if inhaled. Use only in closed delivery systems.
- Skin/Eye: Corrosive.[6] Causes irreversible eye damage. Full PPE (face shield, chemical resistant gloves) is mandatory.
- Incompatibility: Reacts violently with strong oxidizers and strong bases. Never mix MTC directly with bleach or caustic soda in the feed line.

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